

Personal protective equipment for handling GSK840

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Compound of Interest

Compound Name: GSK840

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Essential Safety and Handling Guide for GSK840

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety, handling, and disposal information for the potent and selective RIPK3 kinase inhibitor, **GSK840**. While some safety data sheets (SDS) may classify **GSK840** as non-hazardous under the Globally Harmonized System (GHS), its potent biological activity necessitates careful handling to ensure personnel safety and experimental integrity. This document aims to be your preferred resource for laboratory safety and chemical handling, offering value beyond the product itself.

I. Personal Protective Equipment (PPE) and Safety Precautions

Given **GSK840**'s role as a potent kinase inhibitor, a cautious approach to handling is recommended, irrespective of its GHS classification. Standard laboratory practices for handling biologically active research chemicals should be followed.

Core Personal Protective Equipment:

- **Gloves:** Always wear nitrile gloves to prevent skin contact. Change gloves immediately if they become contaminated.

- **Eye Protection:** Safety glasses with side shields or goggles are mandatory to protect against accidental splashes.
- **Lab Coat:** A standard laboratory coat should be worn to protect personal clothing.

Engineering Controls:

- **Chemical Fume Hood:** When handling the solid compound (e.g., weighing, preparing stock solutions), it is best practice to work in a chemical fume hood to minimize the risk of inhalation.
- **Ventilation:** Ensure work is conducted in a well-ventilated laboratory.

Hygiene Practices:

- Wash hands thoroughly with soap and water after handling the compound, before leaving the laboratory, and before eating, drinking, or smoking.
- Do not eat, drink, or smoke in areas where **GSK840** is handled or stored.

II. Operational Plan: Handling and Storage

Proper handling and storage are critical to maintaining the stability and integrity of **GSK840**.

Storage:

- **Stock Solutions:** For long-term storage, stock solutions should be kept at -80°C for up to six months or -20°C for up to one month.^[1]
- **Solid Compound:** Store the solid form of **GSK840** at 0°C for short-term and -20°C for long-term storage in a desiccated environment.

Preparation of Stock Solutions:

- **GSK840** is soluble in DMSO.^[2] For example, a 10 mM stock solution in DMSO can be prepared.^[2] To avoid precipitation when diluting into aqueous solutions, it is recommended to first dilute the DMSO stock to an intermediate concentration with DMSO before adding it to your cell culture medium or buffer.^[2]

- Pre-warming the stock solution and the aqueous medium to 37°C before dilution can help prevent precipitation.^[2] If precipitation occurs, sonication may be used to redissolve the compound.^[2]

III. Disposal Plan

Dispose of **GSK840** and any contaminated materials in accordance with local, state, and federal regulations for chemical waste.

- Waste Classification: While not classified as hazardous by GHS, it is prudent to treat waste containing **GSK840** as chemical waste.
- Containment: Collect all waste containing **GSK840** (e.g., unused solutions, contaminated consumables like pipette tips and tubes) in a clearly labeled, sealed container designated for chemical waste.
- Disposal Route: Follow your institution's specific procedures for the disposal of chemical waste. Do not dispose of **GSK840** down the drain or in the regular trash.

IV. Quantitative Data Summary

| Property | Value | Source |
|-------------------------|-----------------------------------|----------------|
| IC50 (Kinase Activity) | 0.3 nM | ^[1] |
| IC50 (Binding Affinity) | 0.9 nM | ^[1] |
| Molecular Weight | 365.43 g/mol | |
| Formula | C21H23N3O3 | |
| Storage (Solid) | -20°C (long-term) | |
| Storage (Solution) | -80°C (6 months), -20°C (1 month) | ^[1] |

V. Experimental Protocol: Inhibition of TNF-induced Necroptosis in Cell Culture

This protocol is adapted from studies demonstrating the efficacy of **GSK840** in blocking necroptosis in human HT-29 cells.[\[1\]](#)[\[2\]](#)

Objective: To assess the concentration-dependent inhibition of TNF-induced necroptosis by **GSK840**.

Materials:

- Human HT-29 cells
- **GSK840**
- Tumor Necrosis Factor-alpha (TNF- α)
- z-VAD-FMK (a pan-caspase inhibitor)
- SMAC mimetic (e.g., SM-164)
- Cell culture medium and supplements
- Cell viability assay reagent (e.g., CellTiter-Glo®)

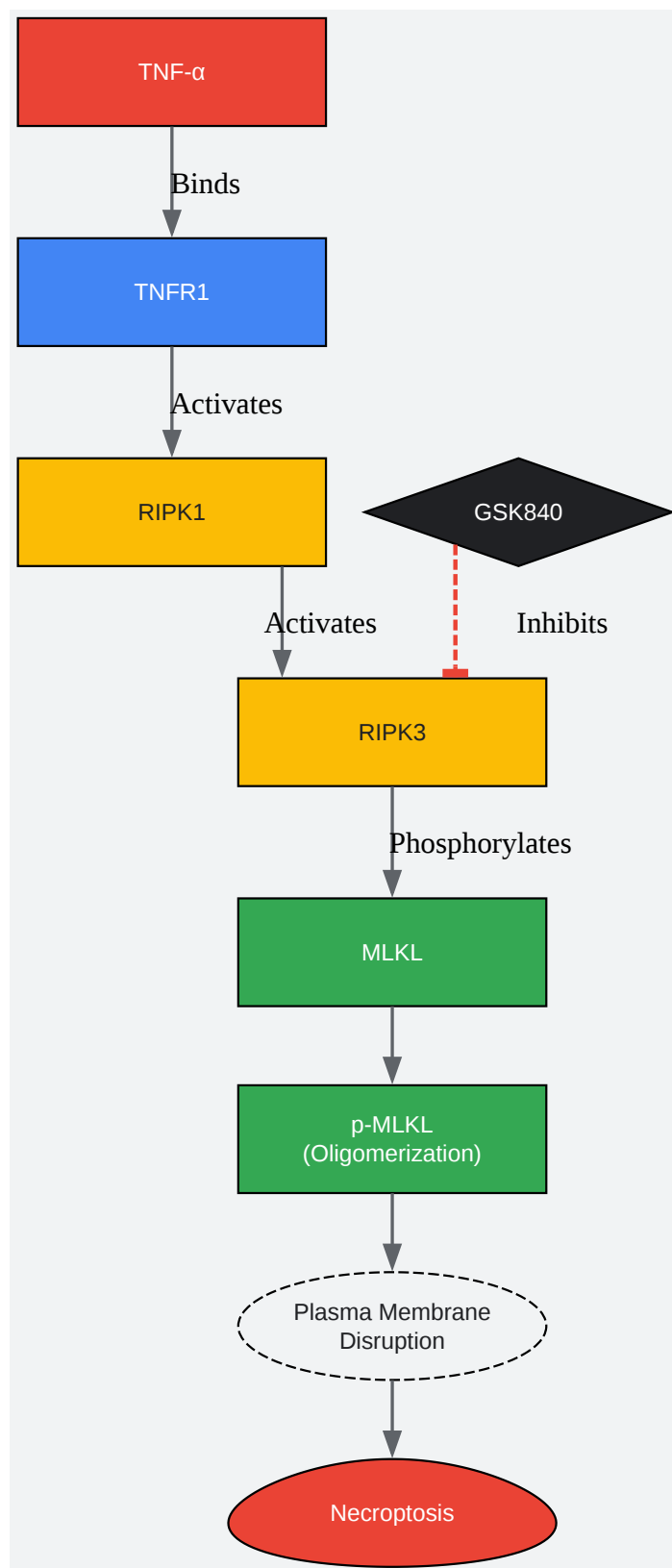
Procedure:

- Cell Seeding: Plate HT-29 cells in a 96-well plate at a suitable density and allow them to adhere overnight.
- Compound Preparation: Prepare a serial dilution of **GSK840** in cell culture medium. The final concentrations may range from 0.01 μ M to 3 μ M.[\[1\]](#)
- Pre-treatment: Add the diluted **GSK840** solutions to the respective wells and incubate for a specified period (e.g., 1-2 hours).
- Induction of Necroptosis: To induce necroptosis, treat the cells with a combination of TNF- α (e.g., 10 ng/mL), a SMAC mimetic (e.g., 100 nM), and z-VAD-FMK (e.g., 20 μ M).[\[1\]](#) z-VAD-FMK is included to inhibit apoptosis and promote necroptosis.

- Incubation: Incubate the cells for a sufficient time to allow for cell death to occur (e.g., 24 hours).
- Cell Viability Assessment: Measure cell viability using a suitable assay according to the manufacturer's instructions.
- Data Analysis: Plot the cell viability against the concentration of **GSK840** to determine the IC50 value for the inhibition of necroptosis.

VI. Visualization of the Necroptosis Signaling Pathway

The following diagram illustrates the simplified signaling pathway of necroptosis, which is inhibited by **GSK840**. Necroptosis is a form of programmed cell death that is initiated by stimuli such as TNF- α . This leads to the activation of RIPK1 and RIPK3, which then phosphorylates MLKL. Phosphorylated MLKL oligomerizes and translocates to the plasma membrane, leading to membrane disruption and cell death. **GSK840** acts by directly inhibiting the kinase activity of RIPK3.



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Caption: Simplified necroptosis pathway and the inhibitory action of **GSK840**.

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